

# Technical Support Center: Recombinant Carbonic Anhydrase 12 (CA XII)

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## Compound of Interest

Compound Name: Carbonic anhydrase inhibitor 12

Cat. No.: B12418928

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address common challenges encountered during the expression and purification of recombinant Carbonic Anhydrase 12 (CA XII), with a focus on resolving issues related to low protein yield.

## Troubleshooting Guides & FAQs

This section is organized in a question-and-answer format to directly address specific problems researchers may face.

### Expression-Related Issues

Q1: I am observing very low or no expression of recombinant CA XII in E. coli. What are the potential causes and solutions?

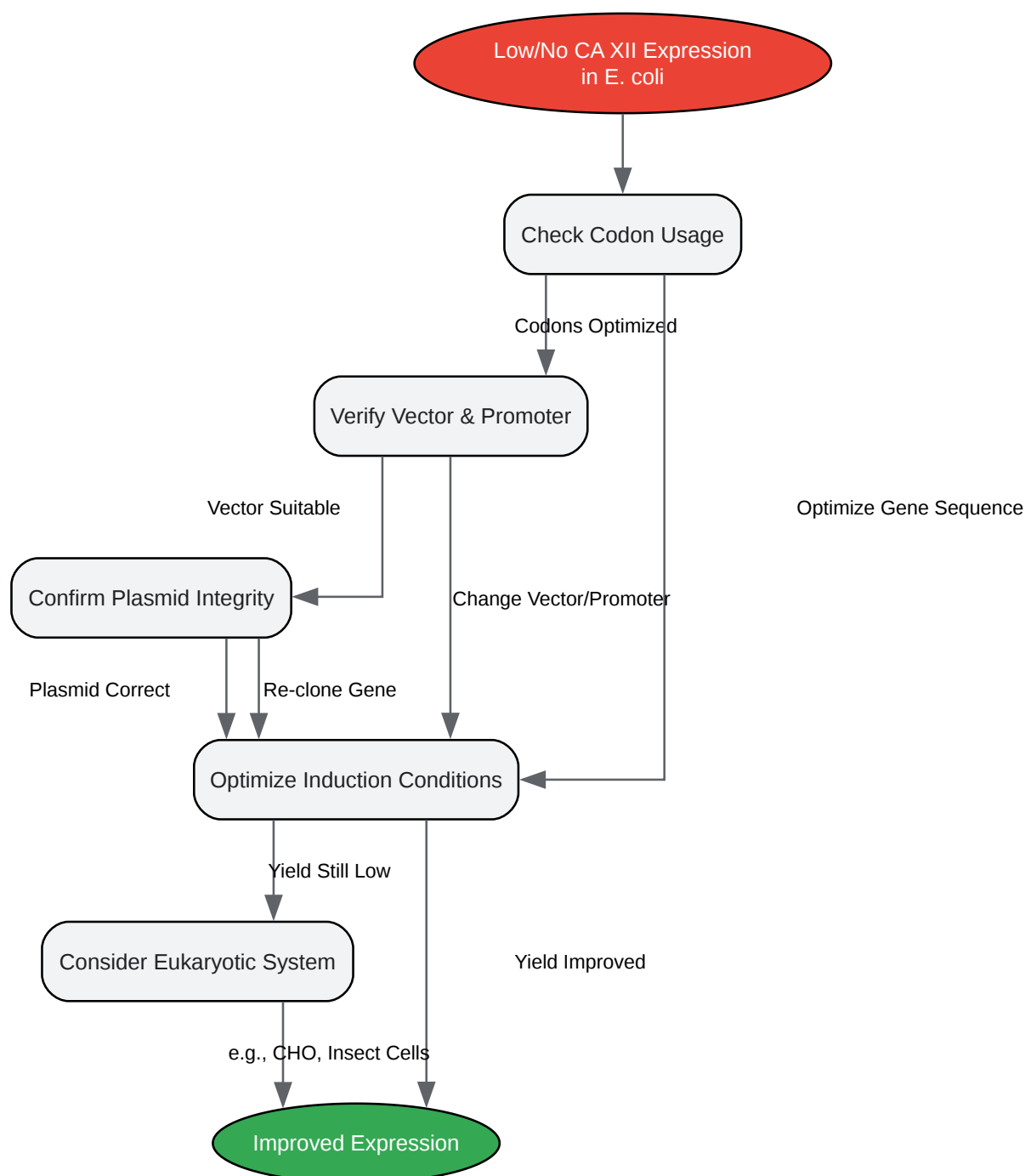
Low or no expression in E. coli is a common issue. The primary causes often revolve around codon usage, vector suitability, and induction conditions.

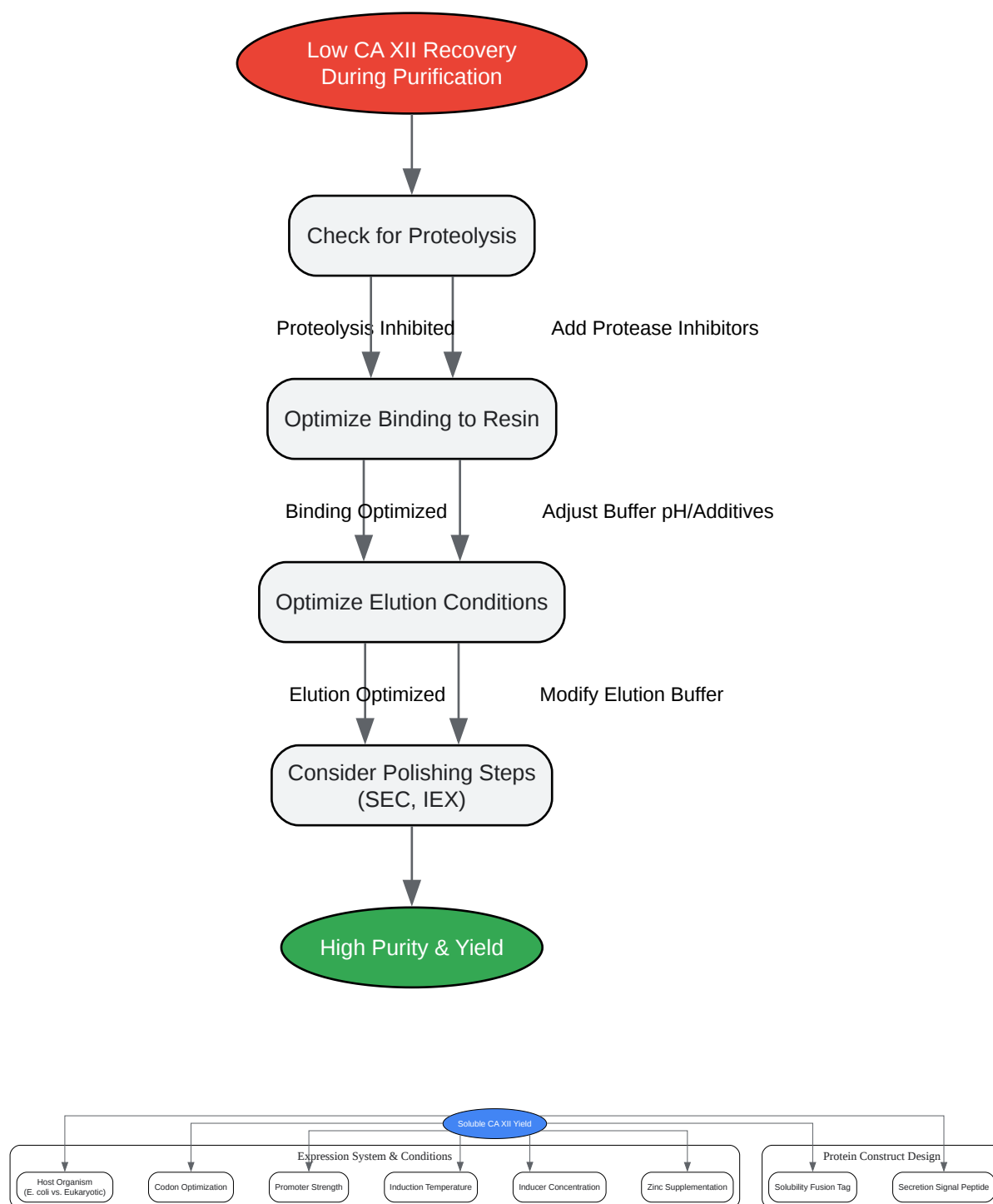
Initial Checks & Solutions:

- Codon Usage: Human CA XII codons may not be optimal for E. coli's translational machinery.
  - Recommendation: Perform codon optimization of your CA XII gene sequence for E. coli. This can significantly enhance translation efficiency.

- Vector & Promoter: The choice of expression vector and promoter strength is critical.
  - Recommendation: Use a vector with a strong, tightly regulated promoter like the T7 promoter. Ensure your E. coli strain (e.g., BL21(DE3)) is compatible with the chosen promoter system.[\[1\]](#)
- Plasmid Integrity: Verify the integrity of your expression construct through restriction digestion and sequencing to ensure the CA XII gene is in-frame and free of mutations.

Troubleshooting Workflow for Low Expression in E. coli





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## References

- 1. Strategies to Optimize Protein Expression in E. coli - PMC [pmc.ncbi.nlm.nih.gov]
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